

Technical Guide: 1-Methoxy-1-propene in Synthetic Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxy-1-propene

Cat. No.: B1630363

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Properties of 1-Methoxy-1-propene

1-Methoxy-1-propene is a versatile organic compound that serves as a valuable intermediate in various synthetic applications, including the development of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical reactivity, primarily centered around the electron-rich carbon-carbon double bond, makes it a useful building block in organic synthesis.

Molecular Identity

The fundamental identifiers for **1-methoxy-1-propene** are its molecular formula and molecular weight.

- Molecular Formula: C_4H_8O ^{[3][4][5]}
- Molecular Weight: 72.11 g/mol ^{[3][4][5]}

Physicochemical Data

A summary of the key physical and chemical properties of **1-methoxy-1-propene** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₄ H ₈ O
Molecular Weight	72.11 g/mol
Boiling Point	48.3-48.4 °C
Density	0.762 ± 0.06 g/cm ³ (Predicted)
Appearance	Colorless liquid
Odor	Sweet
Flammability	Highly flammable liquid and vapor

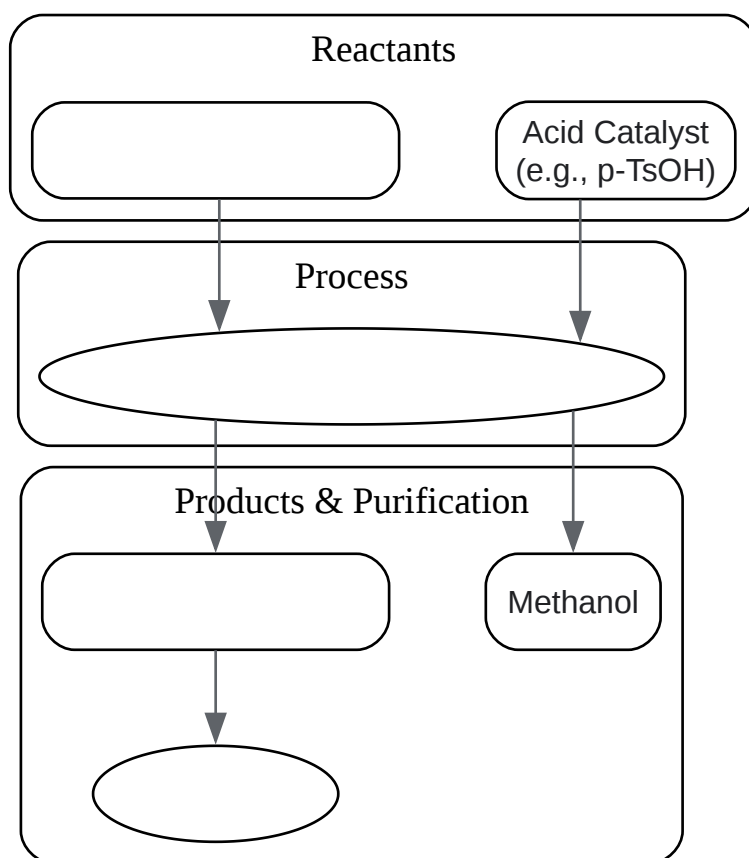
(Data sourced from various chemical databases and supplier information.)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Synthesis and Handling

While various methods exist for the synthesis of vinyl ethers, a common conceptual approach involves the elimination of an alcohol from an acetal. For **1-methoxy-1-propene**, this could involve the acid-catalyzed elimination of methanol from 1,1-dimethoxypropane.

General Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of an enol ether like **1-methoxy-1-propene** from an acetal precursor.



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **1-methoxy-1-propene**.

Experimental Protocols: Application in [4+2] Cycloaddition

A significant application of **1-methoxy-1-propene** in organic synthesis is its participation as an electron-rich dienophile in Diels-Alder reactions. This pericyclic reaction is a powerful tool for the formation of six-membered rings.^[4]

Representative Protocol: Diels-Alder Reaction with an α,β -Unsaturated Ketone

This protocol describes a general procedure for the reaction of **1-methoxy-1-propene** with a generic α,β -unsaturated ketone, such as methyl vinyl ketone, to form a substituted cyclohexene derivative.

Materials:

- **1-Methoxy-1-propene**
- Methyl vinyl ketone (or other suitable dienophile)
- Toluene (anhydrous)
- Lewis acid catalyst (e.g., Zinc Chloride, optional for rate enhancement)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Nitrogen or Argon gas supply for inert atmosphere

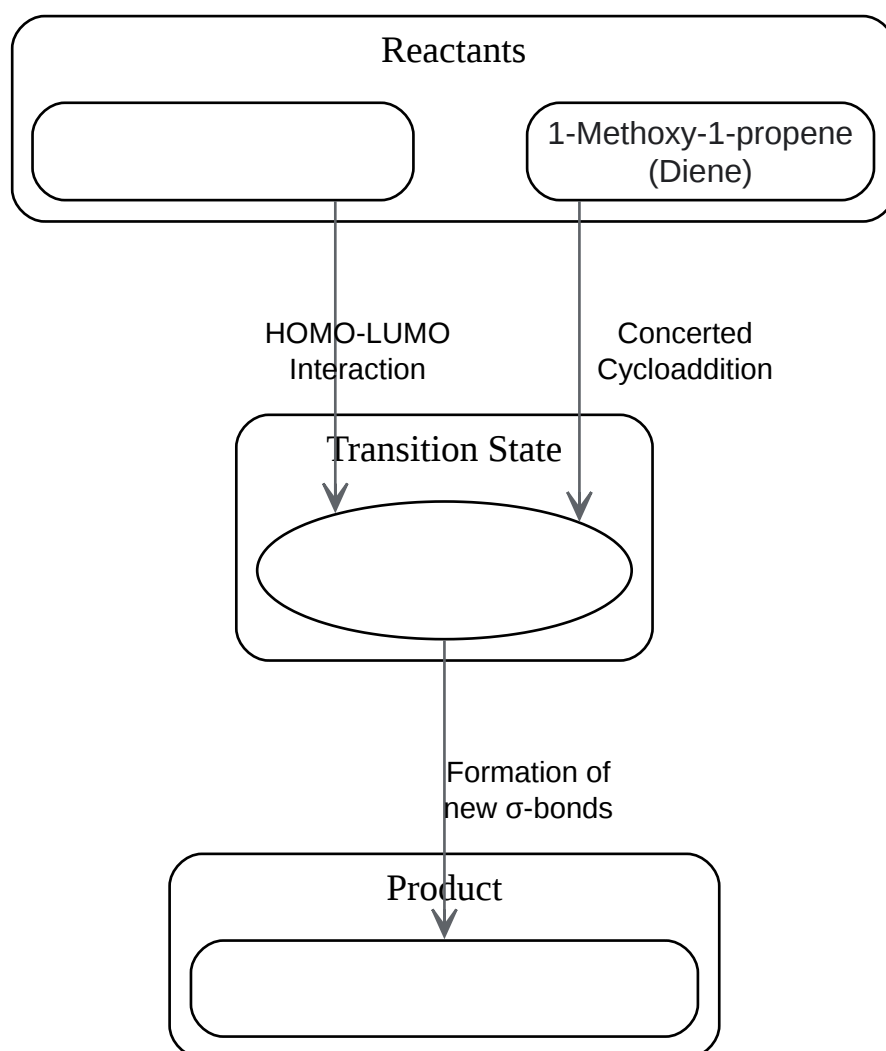
Procedure:

- **Reaction Setup:** A dry, 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser is flushed with an inert gas (Nitrogen or Argon).
- **Charging the Flask:** Under the inert atmosphere, add anhydrous toluene (50 mL) to the flask.
- **Addition of Reactants:** To the stirred solvent, add the α,β -unsaturated ketone (1.0 equivalent). Subsequently, add **1-methoxy-1-propene** (1.2 equivalents) dropwise.
- **Catalyst Addition (Optional):** If a Lewis acid catalyst is used to increase the reaction rate and selectivity, it should be added at this stage under the inert atmosphere.
- **Reaction Conditions:** The reaction mixture is heated to reflux (approximately 110°C for toluene) and maintained at this temperature. The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- **Work-up:** Once the reaction is complete, the mixture is cooled to room temperature. The solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is then purified by column chromatography on silica gel to yield the desired substituted cyclohexene product.

Reaction Mechanism: The Diels-Alder Pathway

The following diagram illustrates the concerted mechanism of the Diels-Alder reaction between **1-methoxy-1-propene** and an α,β -unsaturated ketone.



[Click to download full resolution via product page](#)

Caption: Mechanism of the Diels-Alder reaction.

Applications in Drug Development

The utility of **1-methoxy-1-propene** as a synthetic intermediate extends to the pharmaceutical industry. Its ability to participate in the construction of complex molecular scaffolds makes it a valuable precursor in the synthesis of a wide array of pharmaceutical agents.^{[1][2]} The methoxy group, in particular, is a prevalent substituent in many natural product-derived and synthetic drugs, where it can influence ligand-target binding, physicochemical properties, and metabolic stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. web.mnstate.edu [web.mnstate.edu]
- 2. 1-Propene, 3-methoxy- [webbook.nist.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Diels–Alder reaction - Wikipedia [en.wikipedia.org]
- 5. Diels-Alder Reaction [organic-chemistry.org]
- To cite this document: BenchChem. [Technical Guide: 1-Methoxy-1-propene in Synthetic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1630363#1-methoxy-1-propene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1630363#1-methoxy-1-propene-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com